

# Disperse Red 354: A Performance Comparison with Anthraquinone Dye Alternatives

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest					
Compound Name:	Disperse Red 354				
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For researchers and professionals in drug development, the selection of appropriate dyes is critical for a variety of applications, from staining biological samples to incorporation into device coatings. Anthraquinone dyes, a class of synthetic colorants known for their vibrancy and stability, are often considered. This guide provides a comparative performance overview of **Disperse Red 354** against other red anthraquinone disperse dyes, C.I. Disperse Red 60 and C.I. Disperse Red 167.

While specific quantitative fastness data for **Disperse Red 354** is not readily available in published literature or technical data sheets, a qualitative assessment of its properties can be made based on available information.[1] **Disperse Red 354** is characterized as a dark red powder suitable for high-temperature and high-pressure dyeing methods.[1] It is noted to have poor performance in carrier dyeing methods.[1]

## Quantitative Performance Data of Anthraquinone Disperse Dyes

The following table summarizes the key performance indicators for C.I. Disperse Red 60 and C.I. Disperse Red 167, based on standardized testing protocols. These dyes are structurally related to the anthraquinone chemical class and serve as relevant benchmarks for performance.



Dye Name	C.I. Name	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06)	Sublimation Fastness (ISO 105-P01)
Disperse Red 60	60756	6[2]	4-5[2]	4[2]
Disperse Red 167	-	6-7[3]	4-5[3]	4-5[3]

Note: Fastness is graded on a scale of 1 to 5 for wash and sublimation fastness (5 being the best) and on a scale of 1 to 8 for light fastness (8 being the best).

### **Experimental Protocols**

The performance data presented in this guide is determined by standardized experimental protocols established by the International Organization for Standardization (ISO). These methods ensure that the results are reproducible and comparable across different laboratories and materials.

### **Light Fastness Testing (ISO 105-B02)**

This method is designed to determine the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight.

- Specimen Preparation: A specimen of the dyed textile is prepared according to the specified dimensions.
- Exposure: The specimen is exposed to a xenon arc lamp under controlled conditions of temperature and humidity. Simultaneously, a set of blue wool references with known light fastness are exposed under the same conditions.
- Assessment: The change in color of the test specimen is assessed by comparing it with the change in color of the blue wool references. The light fastness is rated on a scale of 1 to 8, where 1 indicates very low light fastness and 8 indicates very high light fastness.

#### Wash Fastness Testing (ISO 105-C06)



This method evaluates the resistance of the color of textiles to domestic and commercial laundering procedures.

- Specimen Preparation: A specimen of the dyed textile is attached to a multi-fiber adjacent fabric, which consists of strips of different common fiber types.
- Washing Procedure: The composite specimen is placed in a stainless-steel container with a
  specified volume of soap solution and stainless-steel balls to simulate the mechanical action
  of a washing machine. The container is then agitated in a laundering apparatus at a specified
  temperature and for a specific duration.
- Rinsing and Drying: After the washing cycle, the specimen is rinsed and dried under specified conditions.
- Assessment: The change in color of the specimen and the degree of staining on the adjacent multi-fiber fabric are assessed using a grey scale. The grey scale for assessing color change ranges from 1 (poor) to 5 (excellent).

#### **Sublimation Fastness Testing (ISO 105-P01)**

This test determines the resistance of the color of textiles to the action of dry heat, as would be experienced during processes like ironing or calendering.

- Specimen Preparation: A specimen of the dyed textile is prepared.
- Heat Treatment: The specimen is placed in a heating device and subjected to a specific temperature and pressure for a set duration. The test can be carried out under three conditions: dry, damp, and wet.
- Assessment: The change in color of the specimen and the staining of an adjacent undyed fabric are evaluated using the grey scale immediately after the test and again after a conditioning period. The rating is on a scale of 1 to 5, with 5 indicating the best fastness.[4]

## Classification of Disperse Dyes by Energy Level

Disperse dyes are often categorized by their energy level, which relates to their sublimation fastness and the temperature required for dyeing. This classification is crucial for selecting the



appropriate dye for a specific application and dyeing process.

Caption: Classification of disperse dyes based on energy levels and their corresponding properties.

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